

# In-Depth Technical Guide to Latifoline and its N-Oxide Derivative

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## Compound of Interest

Compound Name: Latifoline N-oxide

Cat. No.: B1605506

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## Abstract

This technical guide provides a comprehensive overview of the pyrrolizidine alkaloid Latifoline, including its chemical structure and physicochemical properties. Due to the limited availability of direct experimental data for **Latifoline N-oxide**, this document presents a detailed, predictive profile of the N-oxide based on the known characteristics of Latifoline and the general effects of N-oxidation on tertiary amines. This guide is intended to serve as a valuable resource for researchers and professionals in drug development by providing foundational data, predicted properties, and generalized experimental protocols relevant to this class of compounds.

## Introduction

Latifoline is a pyrrolizidine alkaloid, a class of natural products known for their significant biological activities. These compounds are often found in plants and can be of interest in medicinal chemistry and toxicology. The N-oxidation of pyrrolizidine alkaloids is a common metabolic pathway and can also be achieved synthetically. This process can significantly alter the molecule's polarity, solubility, and biological activity. This guide will first detail the known properties of Latifoline and then extrapolate to the predicted properties and structure of its N-oxide.

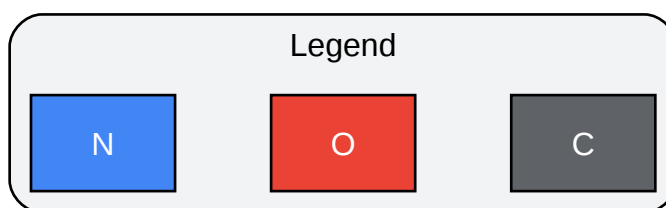
# Latifoline: Chemical Structure and Properties

Latifoline is a complex ester of a necine base and a necic acid. Its chemical structure and properties have been characterized and are summarized below.

## Chemical Structure

The chemical structure of Latifoline is presented in Figure 1.

Figure 1. Chemical Structure of Latifoline



Predicted Structure of Latifoline N-oxide

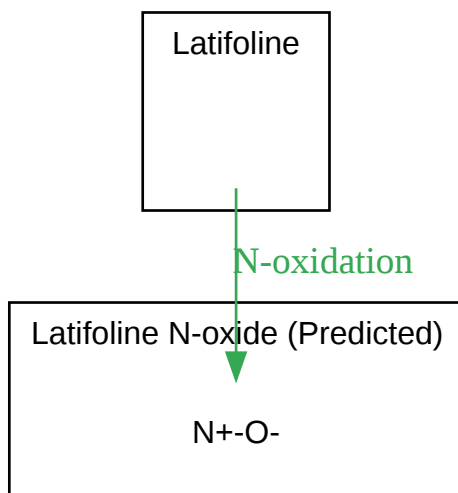
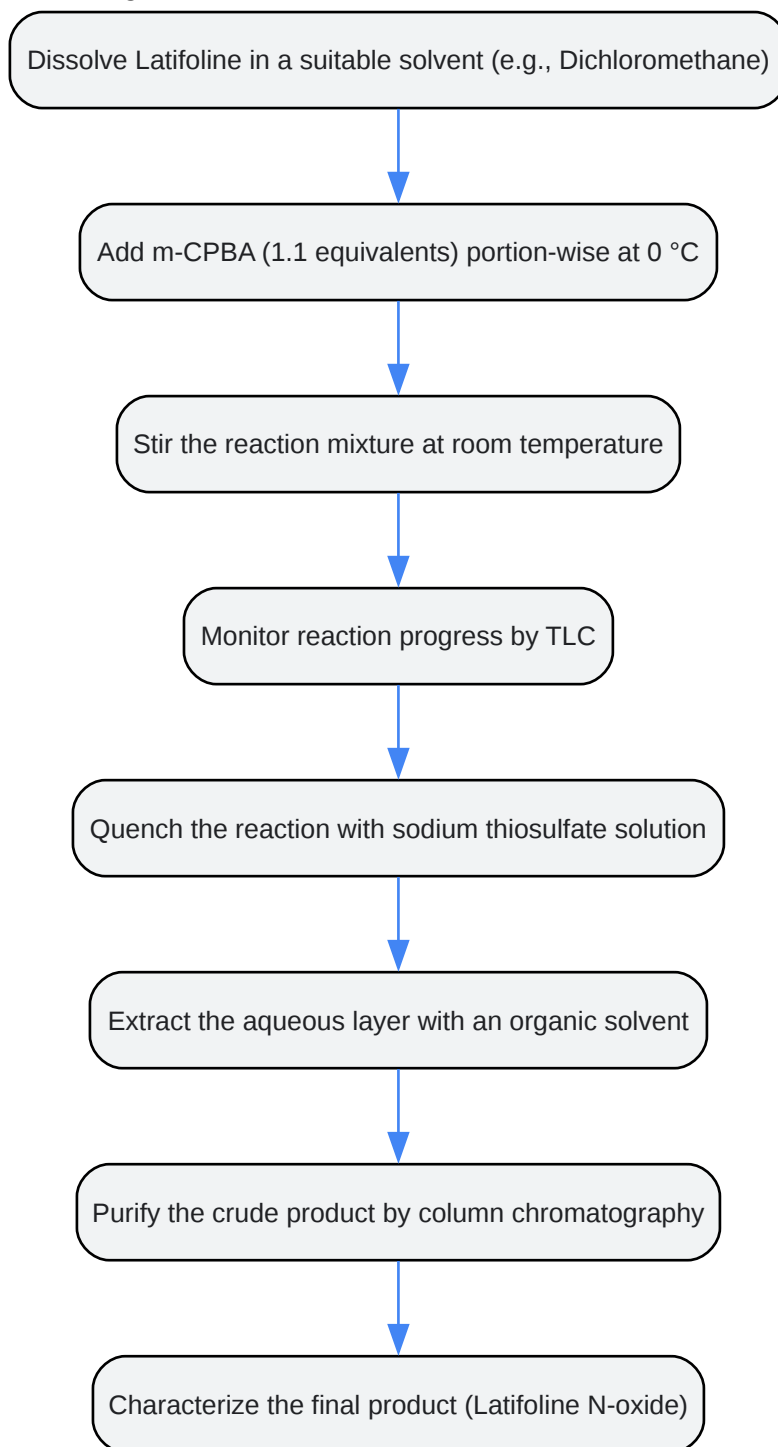


Figure 3. General Workflow for N-oxidation



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- To cite this document: BenchChem. [In-Depth Technical Guide to Latifoline and its N-Oxide Derivative]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1605506#latifoline-n-oxide-chemical-structure-and-properties>]

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